

Capsaicin-D7 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Capsaicin-D7

Cat. No.: B12363755

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A Technical Guide to the Safe Handling of Capsaicin-D7

Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for Capsaicin. Specific safety data for **Capsaicin-D7** is not readily available. The information presented here is based on the properties of the non-deuterated compound, Capsaicin, and should be used as a primary reference for handling its deuterated analog. It is imperative for researchers, scientists, and drug development professionals to conduct a thorough risk assessment and consult with their institution's safety office before working with **Capsaicin-D7**.

Physicochemical and Toxicological Properties

The following tables summarize the key quantitative data for Capsaicin, which serves as a close surrogate for **Capsaicin-D7**.

Table 1: Physical and Chemical Properties of Capsaicin

Property	Value	References
Chemical Formula	C ₁₈ H ₂₇ NO ₃	[1][2][3][4]
Molecular Weight	305.41 g/mol	[1]
Appearance	Off-white to white crystalline solid/powder	
Melting Point	62-65 °C	
Boiling Point	210-220 °C at 0.01 mm Hg	
Flash Point	>93 °C (>199.4 °F)	
Solubility	Insoluble in water; soluble in alcohols, ether, benzene, chloroform, acetone, and fatty oils.	

Table 2: Toxicological Data for Capsaicin

Endpoint	Value	Species	Route	References
LD ₅₀ (Lethal Dose, 50%)	47.2 mg/kg	Mouse	Oral	
LD ₅₀ (Lethal Dose, 50%)	161.2 mg/kg	Rat	Oral	
LD ₅₀ (Lethal Dose, 50%)	>512 mg/kg	Mouse	Dermal	

Hazard Identification and Classification

Capsaicin is classified as a hazardous substance. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized below.

Table 3: GHS Hazard Classification for Capsaicin

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.

Experimental Protocols for Hazard Assessment

While specific experimental data for **Capsaicin-D7** is not available, the following are general methodologies used to assess the hazards associated with compounds like Capsaicin.

- **Acute Oral Toxicity (OECD TG 423):** This method involves the administration of the test substance to fasted animals in a stepwise procedure. The starting dose is selected from one of four fixed levels and the outcome (mortality or evident toxicity) determines the next step. This allows for classification of the substance with the use of a minimal number of animals.
- **In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD TG 439):** This in vitro test uses a reconstructed human epidermis model. The test chemical is applied topically to the tissue. Cell viability is then measured by enzymatic conversion of MTT. A reduction in viability below a certain threshold indicates that the substance is an irritant.
- **In Vitro Eye Hazard: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492):** This method utilizes a reconstructed human cornea-like epithelium. The test substance is applied to the epithelial surface, and the extent of cytotoxicity is evaluated by measuring the relative tissue viability using MTT. This determines if the substance is an eye irritant.

Handling Precautions and Exposure Controls

Strict adherence to safety protocols is mandatory when handling **Capsaicin-D7**.

Engineering Controls

- All work with **Capsaicin-D7**, including weighing and preparing solutions, must be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.
- Use of a powder-containment balance enclosure is recommended for weighing solid material.
- Ensure adequate ventilation in the laboratory.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if they become contaminated.
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with a particulate filter is required.

Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where **Capsaicin-D7** is handled.
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.

First Aid Measures

In case of exposure, immediate medical attention is necessary.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.

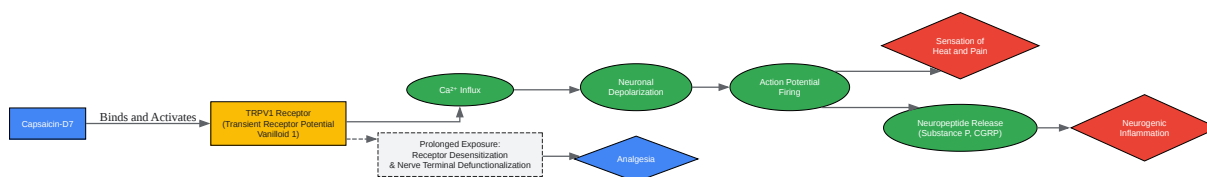
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

- Spills: Evacuate the area and prevent entry. For small spills, gently cover with an absorbent material to avoid dust formation and carefully collect into a sealed container for disposal. Do not use dry sweeping methods.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.

Signaling Pathway and Workflow Diagrams

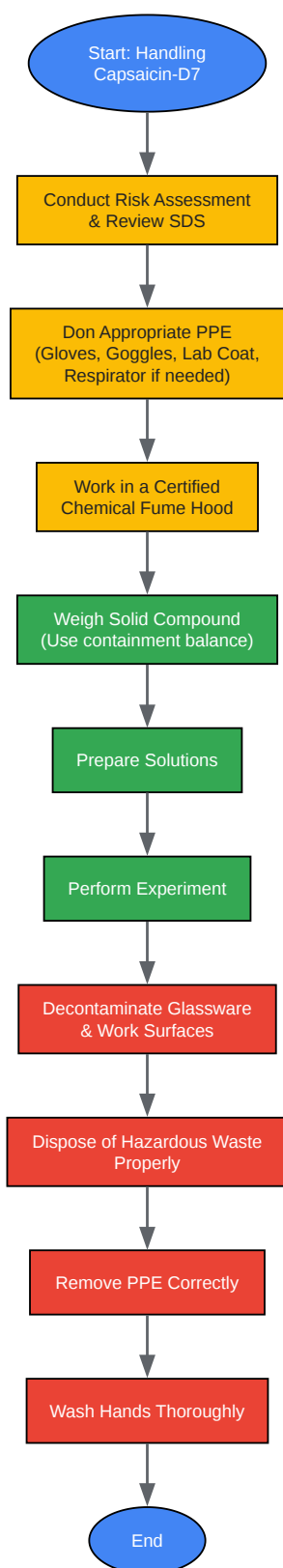
Capsaicin-Induced TRPV1 Signaling Pathway



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Caption: **Capsaicin-D7** activates the TRPV1 receptor, leading to pain sensation and neurogenic inflammation.

Safe Handling Workflow for Potent Compounds



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Caption: A logical workflow for the safe handling of potent compounds like **Capsaicin-D7** in a lab setting.

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